

Application Note: Purification of 1-Bromo-2-(bromomethyl)-4-chlorobenzene by Recrystallization

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Compound of Interest

Compound Name: 1-Bromo-2-(bromomethyl)-4-chlorobenzene

Cat. No.: B131885

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This document provides a detailed protocol for the purification of **1-Bromo-2-(bromomethyl)-4-chlorobenzene** (CAS No. 66192-24-3) using the recrystallization technique. This method is designed to effectively remove impurities, yielding a product of high purity suitable for further synthetic applications in pharmaceutical and materials science research.

Introduction

1-Bromo-2-(bromomethyl)-4-chlorobenzene is a polyhalogenated aromatic compound that serves as a versatile intermediate in organic synthesis. The presence of both a reactive benzylic bromide and aryl halides allows for sequential and selective functionalization, making it a valuable building block for complex molecular architectures. The purity of this reagent is critical for the success of subsequent reactions, necessitating an effective purification strategy. Recrystallization is a robust and widely used technique for the purification of solid organic compounds. The principle of this method relies on the differential solubility of the target compound and its impurities in a chosen solvent or solvent system at varying temperatures. By dissolving the impure solid in a hot solvent and allowing it to cool slowly, the desired compound selectively crystallizes, leaving the impurities dissolved in the mother liquor.

Physicochemical Data

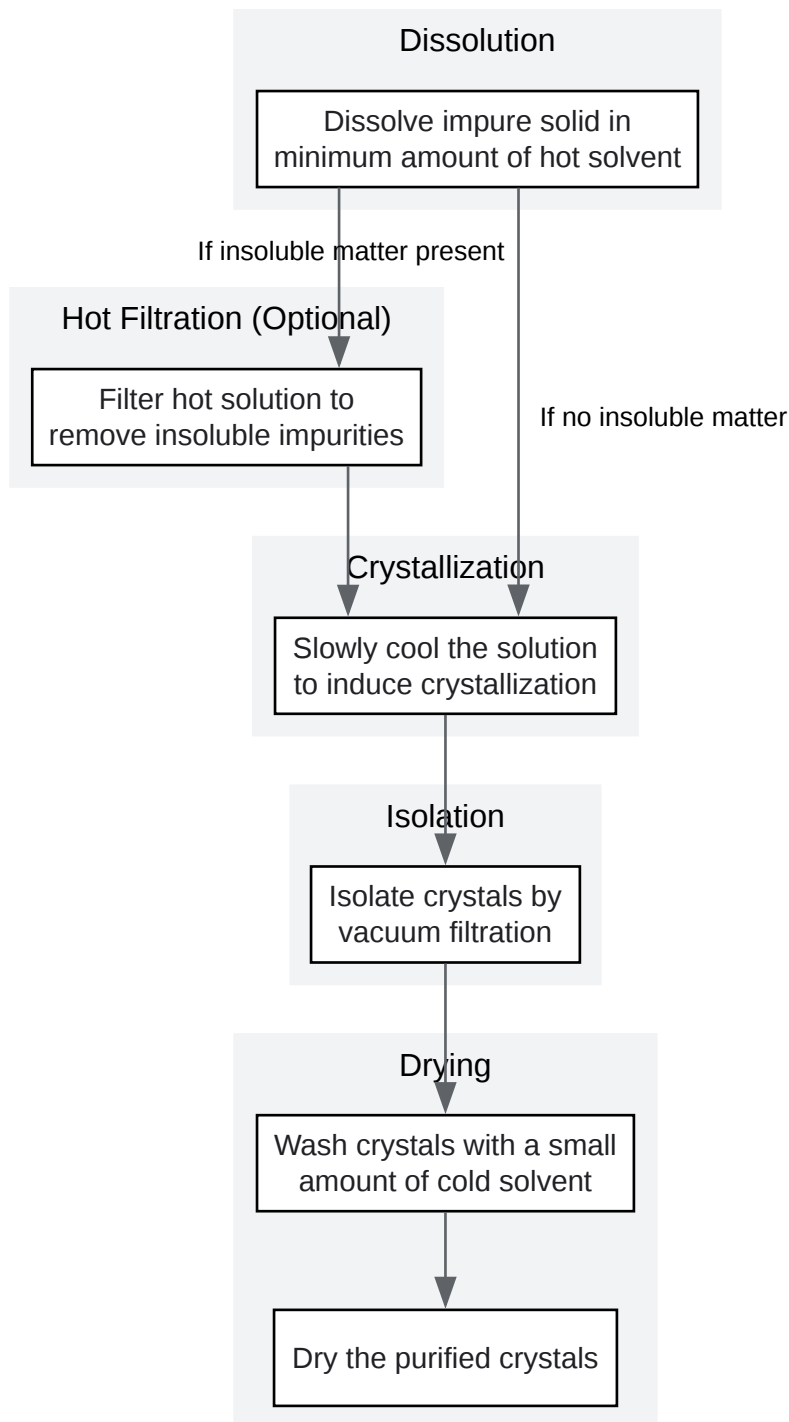
A summary of the key physical and chemical properties of **1-Bromo-2-(bromomethyl)-4-chlorobenzene** is presented in the table below. This data is essential for the proper handling, storage, and selection of an appropriate recrystallization solvent.

Property	Value	Reference
CAS Number	66192-24-3	[1]
IUPAC Name	1-Bromo-2-(bromomethyl)-4-chlorobenzene	[2]
Synonyms	2-Bromo-5-chlorobenzyl bromide	[3]
Molecular Formula	C ₇ H ₅ Br ₂ Cl	[3]
Molecular Weight	284.38 g/mol	[3]
Appearance	White to off-white solid	[3]
Melting Point	Approximately 70-75 °C	[3]
Boiling Point	Estimated 281.5-290 °C	[3]
Solubility	Soluble in common organic solvents like ethanol and ether. Insoluble in water.	[4]

Recrystallization Workflow

The following diagram illustrates the general workflow for the purification of **1-Bromo-2-(bromomethyl)-4-chlorobenzene** by recrystallization.

Recrystallization Workflow for 1-Bromo-2-(bromomethyl)-4-chlorobenzene

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References

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